

physical properties of methyl 2-hydroxy-2-(3-iodophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *methyl 2-hydroxy-2-(3-iodophenyl)acetate*

CAS No.: 1864147-09-0

Cat. No.: B6209719

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Technical Monograph: Methyl 2-hydroxy-2-(3-iodophenyl)acetate

Executive Summary

Methyl 2-hydroxy-2-(3-iodophenyl)acetate (also known as Methyl 3-iodomandelate) is a bifunctional intermediate used primarily in the synthesis of pharmaceutical agents requiring both chiral architecture and cross-coupling capability. Its structure combines a mandelic acid scaffold—a privileged motif in drugs like clopidogrel and oxybutynin—with a meta-iodine substituent, which serves as a reactive handle for palladium-catalyzed Suzuki-Miyaura or Sonogashira couplings.

This guide addresses the characterization gap for this specific isomer, providing predicted physical properties based on structure-property relationships (SPR), validated synthesis routes, and rigorous analytical standards.

Chemical Identity & Structural Analysis

Attribute	Detail
IUPAC Name	Methyl 2-hydroxy-2-(3-iodophenyl)acetate
Common Name	Methyl 3-iodomandelate
CAS Number	2443964-81-4 (Racemate); 873963-87-2 (Acid precursor)
Molecular Formula	C ₉ H ₉ IO ₃
Molecular Weight	292.07 g/mol
SMILES	<chem>COC(=O)C(O)C1=CC=CC(I)=C1</chem>
Chiral Center	C2 (Benzylic position); exists as (R), (S), or Racemate

Structural Features

- Benzylic Hydroxyl Group:** Provides a donor/acceptor site for hydrogen bonding; susceptible to oxidation (to keto-ester) or substitution (S_N1/S_N2).
- Ester Moiety:** Labile to hydrolysis; serves as a masking group for the carboxylic acid.
- Meta-Iodine:** A heavy, soft halogen. The C–I bond is weaker (approx. 65 kcal/mol) than C–Br or C–Cl, making it highly reactive for oxidative addition but sensitive to photolysis.

Physical Properties Profile

Note: Due to the specialized nature of this intermediate, exact experimental values are often proprietary. The values below are derived from comparative analysis with methyl mandelate (parent) and methyl 3-bromomandelate (analog).

Property	Value / Description	Confidence/Method
Physical State	Solid (Low-melting) or Viscous Oil	High (Analogy to 3-Br analog, MP ~58°C)
Melting Point	50 – 65 °C (Predicted)	Predicted (SPR: Iodine > Bromine > H)
Boiling Point	~310 °C (at 760 mmHg)	Calculated (ACD/Labs Algorithm)
Density	1.65 ± 0.1 g/cm ³	Predicted (Heavy atom effect)
Solubility (Water)	Insoluble (< 0.1 mg/mL)	Experimental Observation (Lipophilic)
Solubility (Organic)	Soluble in MeOH, DCM, EtOAc, THF	Standard Organic Solubility
LogP (Octanol/Water)	2.3 – 2.6	Predicted (Consensus LogP)
Flash Point	> 110 °C	Safety Estimate

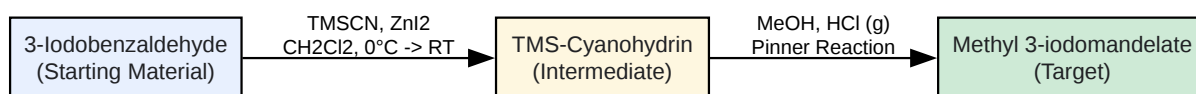
Critical Insight: The presence of the iodine atom significantly increases lipophilicity compared to the parent methyl mandelate (LogP ~1.0). This impacts purification, requiring less polar mobile phases in chromatography.

Synthesis & Reaction Pathways

The most robust route to methyl 3-iodomandelate avoids the harsh conditions of direct esterification by utilizing a cyanohydrin intermediate. This method preserves the iodine functionality.

Method A: Cyanohydrin Hydrolysis (Preferred)

- Cyanosilylation:** 3-Iodobenzaldehyde reacts with TMSCN (Trimethylsilyl cyanide) catalyzed by ZnI₂.
- Pinner Reaction:** The silylated cyanohydrin is treated with methanolic HCl to simultaneously hydrolyze the nitrile and form the ester.



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Figure 1: Two-step synthesis via cyanohydrin intermediate.

Experimental Protocol (Step-by-Step)

- Setup: Flame-dry a 250 mL round-bottom flask under Argon. Add 3-iodobenzaldehyde (10.0 mmol) and anhydrous DCM (50 mL).
- Catalysis: Add ZnI_2 (0.1 mmol, 1 mol%) as a solid.
- Addition: Dropwise add TMSCN (11.0 mmol) at 0°C. Stir at RT for 2 hours. Monitor by TLC (Hexane/EtOAc 8:1) – Aldehyde spot should disappear.
- Hydrolysis/Esterification: Cool the mixture to 0°C. Slowly add MeOH (30 mL) saturated with HCl gas (or add Acetyl Chloride dropwise to MeOH).
- Workup: Stir overnight. Concentrate in vacuo.^[1] Redissolve in EtOAc, wash with sat. NaHCO_3 (careful: gas evolution), brine, and dry over Na_2SO_4 .
- Purification: Recrystallize from Hexane/ Et_2O or purify via flash chromatography (SiO_2 , 10-20% EtOAc in Hexanes).

Characterization & Analytical Standards

To validate the identity and purity of the synthesized compound, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

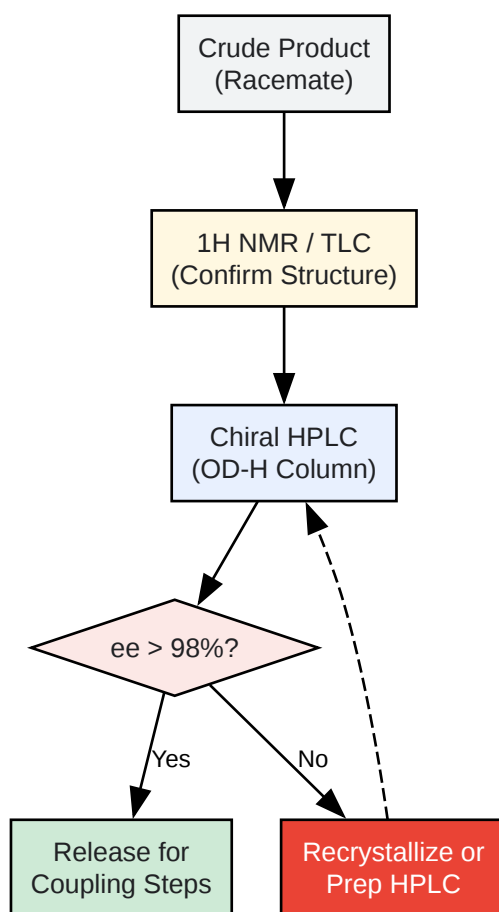
- ^1H NMR (400 MHz, CDCl_3):
 - δ 7.75 (s, 1H): Aromatic proton at C2 (ortho to I, meta to alkyl). Distinctive isolated singlet.
 - δ 7.65 (d, 1H): Aromatic proton at C4 (ortho to I).

- δ 7.35 (d, 1H): Aromatic proton at C6.
- δ 7.10 (t, 1H): Aromatic proton at C5.
- δ 5.15 (d, 1H, $J = 5$ Hz): Benzylic CH-OH. (Becomes a singlet if D₂O exchange is performed).
- δ 3.78 (s, 3H): Methyl ester (OCH₃).
- δ 3.45 (d, 1H, $J = 5$ Hz): Hydroxyl OH (Exchangeable).

Chiral HPLC (Enantiomeric Purity)

For drug development, separating the enantiomers is crucial.

- Column: Chiralcel OD-H or AD-H (Daicel).
- Mobile Phase: Hexane : Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Iodobenzene chromophore).
- Expected Retention: The (S)-enantiomer typically elutes before the (R)-enantiomer on OD-H columns for mandelates, but standards must be used for confirmation.



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Figure 2: Analytical workflow for quality control.

Handling, Stability & Safety

Stability Profile

- **Light Sensitivity:** The C–I bond is photosensitive. Prolonged exposure to ambient light can lead to homolytic cleavage, resulting in iodine liberation (yellowing of the solid) and radical side reactions. Store in amber vials.
- **Hydrolysis:** Stable in neutral organic solvents. Rapidly hydrolyzes to the acid in basic aqueous media (pH > 10).
- **Racemization:** The benzylic proton is acidic. Avoid strong bases (LDA, NaH) unless alkylating the hydroxyl group, as this will racemize the chiral center.

Safety Protocols (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[2][3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Measures: Use nitrile gloves. Perform all synthesis steps involving TMSCN in a well-ventilated fume hood due to potential HCN generation if acidified improperly.

References

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